

Application Notes and Protocols for Ikariside F: Chemical Synthesis and Derivatization

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Compound of Interest

Compound Name: *Ikariside F*

Cat. No.: *B1139304*

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Introduction

Ikariside F, a flavonoid glycoside found in plants of the *Epimedium* genus, is a subject of growing interest in phytochemical and pharmacological research. As a member of the 8-prenylflavonoid family, which includes well-studied compounds like icariin and icaritin, **Ikariside F** is presumed to share a range of biological activities, including anti-inflammatory, anti-osteoporotic, and potential anti-cancer properties. These activities are often attributed to the modulation of key cellular signaling pathways. This document provides a detailed overview of the proposed chemical synthesis, methods for derivatization and quantitative analysis, and insights into the relevant biological pathways associated with **Ikariside F** and its analogues.

Chemical Profile

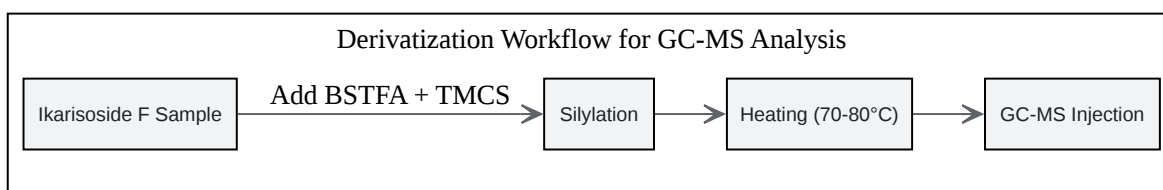
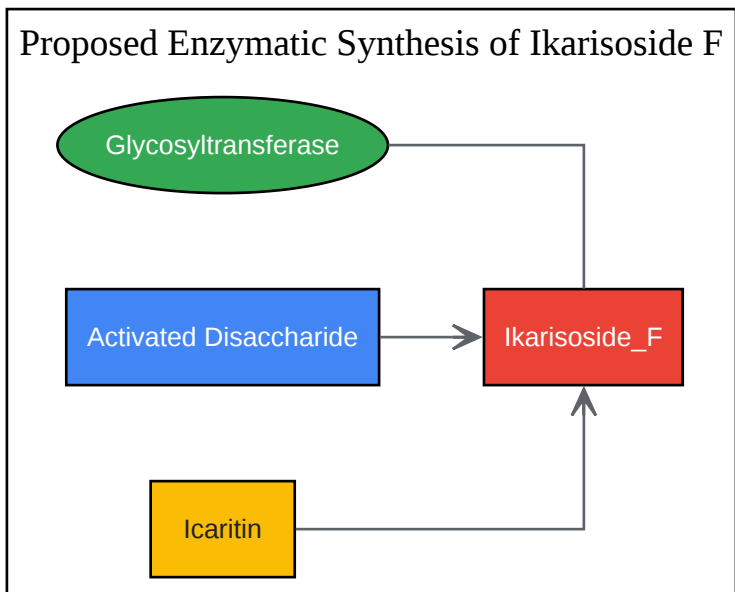
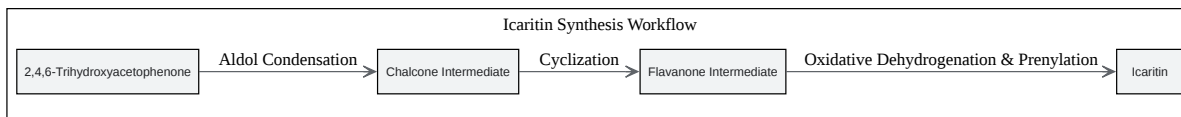
Property	Value	Reference
Chemical Name	3-[(2S,3R,4R,5R,6S)-4,5-dihydroxy-6-methyl-3-[(2S,3R,4S,5R)-3,4,5-trihydroxyoxan-2-yl]oxyoxan-2-yl]oxy-5,7-dihydroxy-2-(4-hydroxyphenyl)-8-(3-methylbut-2-enyl)chromen-4-one	PubChem
Molecular Formula	C31H36O14	PubChem
Molecular Weight	632.61 g/mol	PubChem
CAS Number	113558-14-8	[1]

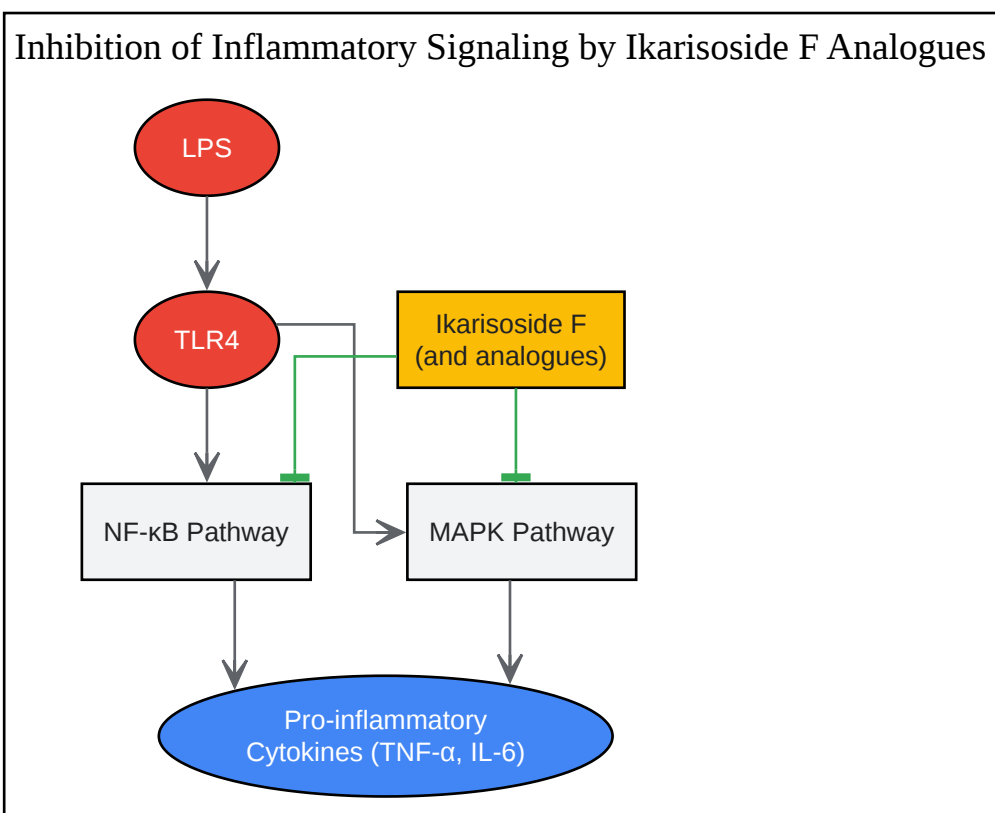
Proposed Chemical Synthesis of Ikariside F

While a direct, step-by-step total synthesis of **Ikariside F** is not extensively detailed in the current literature, a plausible synthetic route can be devised based on the known synthesis of its aglycone, icaritin, and general methods for flavonoid glycosylation. The key challenge lies in the regioselective installation of the disaccharide moiety at the 3-hydroxyl group of icaritin.

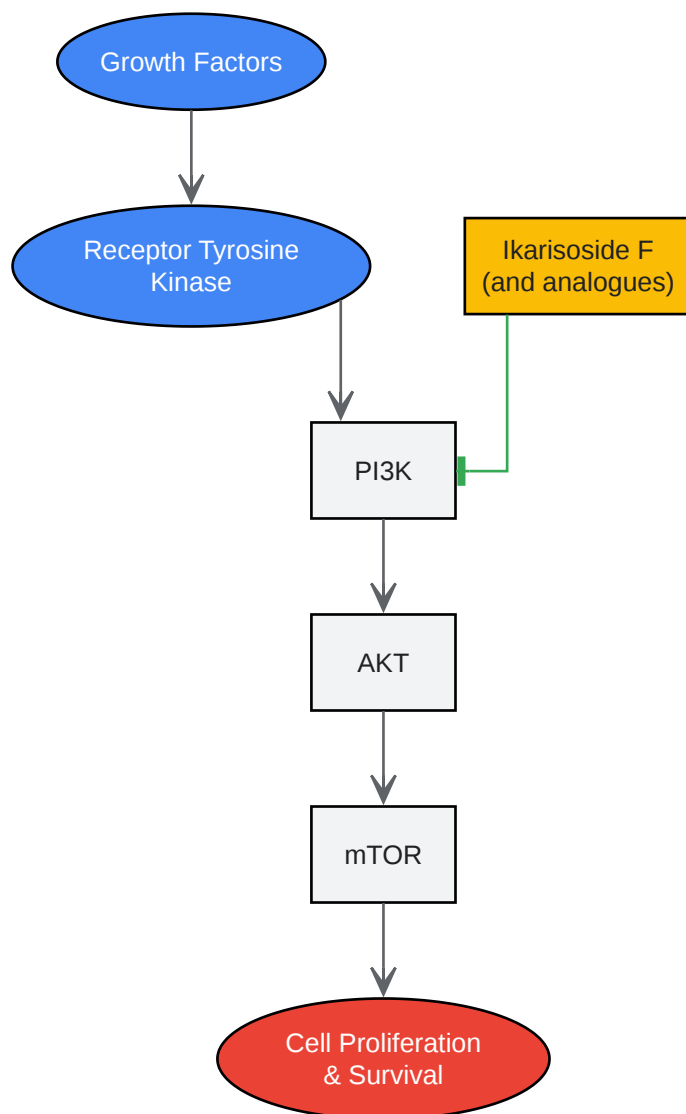
Synthesis of the Aglycone (Icaritin)

The synthesis of icaritin, the core flavonoid structure of **Ikariside F**, has been reported and serves as the foundational step.[2] A generalized workflow for icaritin synthesis is presented below.





Modulation of PI3K/AKT Pathway by Ikarisoside F Analogues



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References

- 1. Anti-Inflammatory Activity of Epimedium brevicornu Maxim Ethanol Extract - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Pharmacokinetics of Prenylflavonoids following Oral Ingestion of Standardized Epimedium Extract in Humans - PubMed [pubmed.ncbi.nlm.nih.gov]
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